

(S)-3-Aminoquinuclidine dihydrochloride

physical characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-Quinuclidin-3-amine
dihydrochloride

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Technical Guide: (S)-3-Aminoquinuclidine Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of (S)-3-Aminoquinuclidine dihydrochloride, a key chiral building block in pharmaceutical research and development. Its unique bicyclic structure makes it a valuable component in the synthesis of bioactive molecules, particularly those targeting neurological disorders.^[1] The dihydrochloride salt form offers enhanced stability and solubility, crucial for pharmaceutical formulations.^[1]

Core Physical and Chemical Properties

(S)-3-Aminoquinuclidine dihydrochloride is commercially available from various suppliers. The following tables summarize its key physical and chemical properties based on compiled data.

General Information

Property	Value	Source(s)
CAS Number	119904-90-4	[1][2][3][4][5][6][7]
Molecular Formula	C ₇ H ₁₄ N ₂ · 2HCl	[4][5][8][9]
Synonyms	(S)-(-)-3-Amino-1-azabicyclo[2.2.2]octane Dihydrochloride	[1][3][7]
(3S)-1-azabicyclo[2.2.2]octan-3-amine;dihydrochloride	[3][7]	

Physical Characteristics

Property	Value	Source(s)
Appearance	White to off-white or light yellow solid/powder/crystal	[1][10]
Molecular Weight	199.12 g/mol	[1][2][3][4][5][8]
Melting Point	>260 °C	[2][6]
Solubility	Slightly soluble in Methanol and Water	[6]
Optical Rotation	[α] _{20/D} -24°, c = 1 in H ₂ O	[8][9][11]
[α] _{D25} = -23.5 to -26.5 °, c = 1 in water	[1]	
-22.0 to -26.0 deg (C=1, H ₂ O)		

Spectroscopic and Structural Identifiers

Identifier	Value	Source(s)
SMILES	<chem>N[C@H]1C2CCN(C1)CC2.Cl.Cl</chem>	[2]
	<chem>Cl.Cl.N[C@@H]1CN2CC[C@H]1CC2</chem>	[8][9][11]
InChI	InChI=1S/C7H14N2.2ClH/c8-7-5-9-3-1-6(7)2-4-9;;/h6-7H,1-5,8H2;2*1H/t7-;/m1../s1	[2][8][9][11]
InChIKey	STZHBULOYDCZET-XCUBXKJBSA-N	[2][8][9][11]

Experimental Protocols

Detailed experimental protocols for the determination of the physical characteristics of (S)-3-Aminoquinuclidine dihydrochloride are not readily available in the public domain. However, standard laboratory procedures for determining the melting point and solubility of a solid compound are provided below as a general guideline.

Melting Point Determination (Capillary Method)

Objective: To determine the melting point range of (S)-3-Aminoquinuclidine dihydrochloride.

Materials:

- (S)-3-Aminoquinuclidine dihydrochloride sample
- Capillary tubes
- Melting point apparatus
- Mortar and pestle

Procedure:

- Ensure the (S)-3-Aminoquinuclidine dihydrochloride sample is completely dry.

- Grind a small amount of the sample into a fine powder using a mortar and pestle.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a rate of 10-20 °C per minute for a rapid initial determination.
- Observe the sample and record the temperature at which it begins to melt (the first appearance of liquid) and the temperature at which it is completely molten. This provides an approximate melting range.
- For a more accurate determination, repeat the process with a fresh sample, setting the heating rate to 1-2 °C per minute starting from a temperature approximately 20 °C below the previously observed melting range.
- Record the precise melting point range. Given the high melting point of this compound, a suitable high-temperature apparatus is required.

Aqueous Solubility Determination (Shake-Flask Method)

Objective: To determine the approximate solubility of (S)-3-Aminoquinuclidine dihydrochloride in water.

Materials:

- (S)-3-Aminoquinuclidine dihydrochloride sample
- Distilled or deionized water
- Vials with screw caps
- Analytical balance
- Magnetic stirrer and stir bars or a shaker bath
- Centrifuge

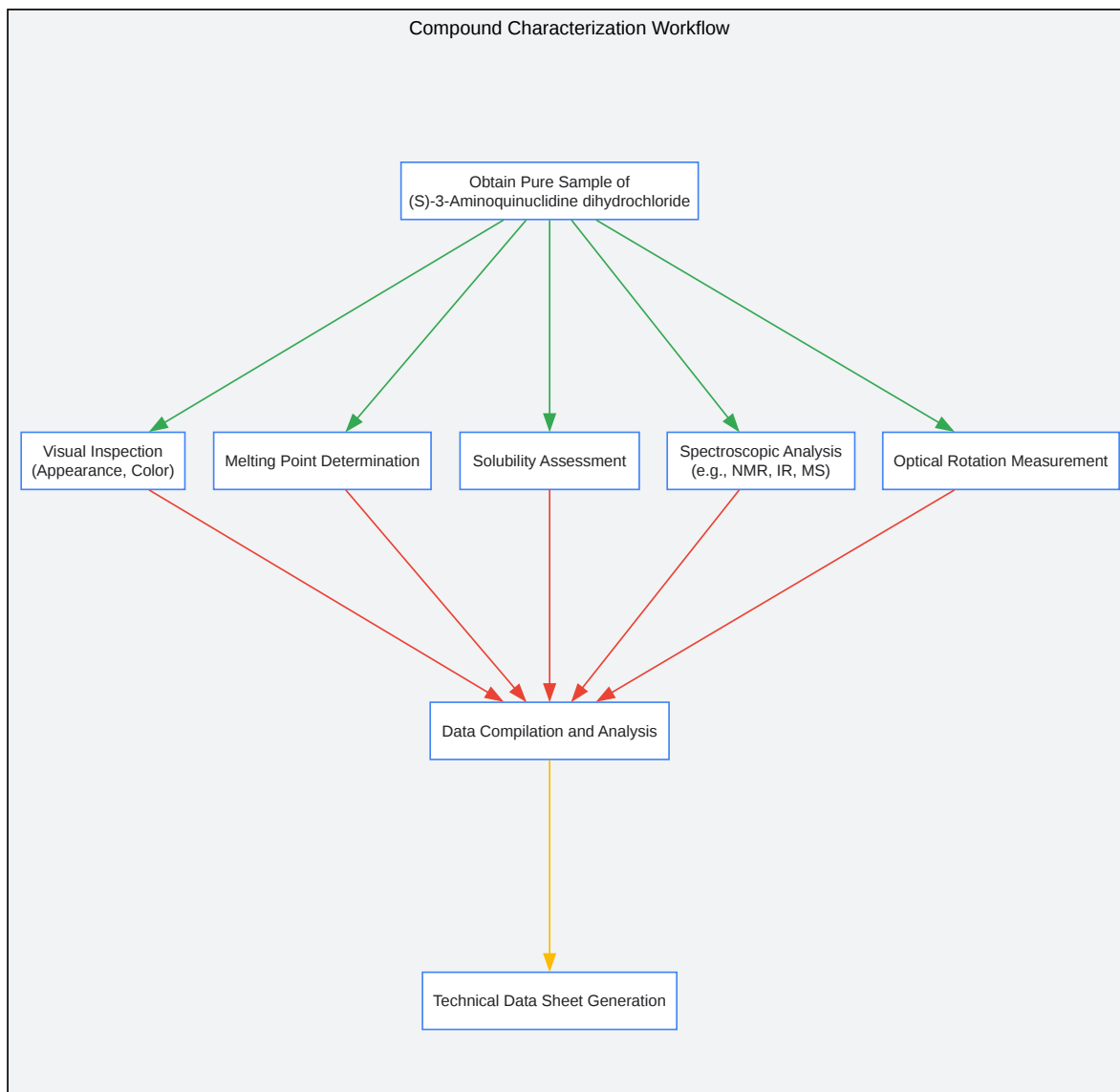
- pH meter
- Spectrophotometer or HPLC for concentration analysis

Procedure:

- Add a known excess amount of (S)-3-Aminoquinuclidine dihydrochloride to a series of vials.
- Add a precise volume of water to each vial.
- Seal the vials and place them on a shaker or with a magnetic stirrer at a constant temperature (e.g., 25 °C).
- Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After agitation, allow the samples to stand to let the excess solid settle.
- Centrifuge the samples to ensure complete separation of the undissolved solid.
- Carefully extract a known volume of the supernatant (the clear saturated solution) without disturbing the solid pellet.
- Measure the pH of the saturated solution.
- Dilute the supernatant to a concentration suitable for analysis.
- Determine the concentration of the dissolved (S)-3-Aminoquinuclidine dihydrochloride in the diluted supernatant using a validated analytical method (e.g., UV-Vis spectrophotometry or HPLC).
- Calculate the solubility in units such as mg/mL or mol/L.

Visualized Workflow

The following diagram illustrates a generalized workflow for the physical characterization of a chemical compound like (S)-3-Aminoquinuclidine dihydrochloride.



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Workflow for Physical Characterization

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- To cite this document: BenchChem. [(S)-3-Aminoquinuclidine dihydrochloride physical characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b137687#s-3-aminoquinuclidine-dihydrochloride-physical-characteristics\]](https://www.benchchem.com/product/b137687#s-3-aminoquinuclidine-dihydrochloride-physical-characteristics)

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